

Solubility and stability of 5-Morpholino-2-nitrophenol in common lab solvents.

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Compound of Interest

Compound Name: 5-Morpholino-2-nitrophenol

Cat. No.: B070920

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Solubility and Stability of 5-Morpholino-2-nitrophenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available data and theoretical considerations regarding the solubility and stability of **5-Morpholino-2-nitrophenol**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide combines the known properties of **5-Morpholino-2-nitrophenol** with established knowledge of the nitrophenol class of compounds. It is intended to serve as a practical resource for laboratory professionals, offering insights into its solubility in common laboratory solvents and its likely stability profile under various conditions. The guide also outlines standard experimental protocols for determining these properties, providing a framework for researchers to generate specific data for their applications.

Introduction

5-Morpholino-2-nitrophenol is a substituted nitrophenol compound of interest in various research and development fields, including medicinal chemistry and materials science. A thorough understanding of its solubility and stability is paramount for its effective use in experimental settings and for the development of new applications. This document aims to

consolidate the available information and provide guidance on the handling and characterization of this molecule.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄	PubChem[1]
Molecular Weight	224.21 g/mol	PubChem[1]
Appearance	(Not specified, likely a colored solid)	-
CAS Number	175135-19-0	PubChem[1]

Solubility Profile

Quantitative solubility data for **5-Morpholino-2-nitrophenol** in common organic laboratory solvents is not extensively available in the public domain. The information presented below is a combination of the single available experimental data point and qualitative predictions based on the solubility of structurally related nitrophenol compounds.

Quantitative Solubility Data

The only available experimental solubility data for **5-Morpholino-2-nitrophenol** is in an aqueous solution.

Solvent	Temperature (°C)	pH	Solubility	Source
Aqueous Buffer	Not Specified	7.4	>33.6 µg/mL	PubChem[1]

Qualitative Solubility in Common Lab Solvents

Based on the general solubility characteristics of nitrophenols, **5-Morpholino-2-nitrophenol** is expected to be soluble in a range of polar organic solvents. Nitrophenols are generally soluble in solvents like ethanol, methanol, acetone, and acetonitrile.[2][3][4] The presence of the morpholino group, a polar moiety, is likely to enhance its solubility in polar aprotic solvents.

Solvent	Predicted Solubility	Rationale
Dimethyl Sulfoxide (DMSO)	High	Highly polar aprotic solvent, effective at dissolving a wide range of organic compounds.
Dimethylformamide (DMF)	High	Polar aprotic solvent with strong solvating power.
Ethanol	Moderate to High	Polar protic solvent, generally a good solvent for nitrophenols. [2] [3] [4]
Methanol	Moderate to High	Polar protic solvent, similar to ethanol. [2] [3] [4]
Acetone	Moderate	Polar aprotic solvent, known to dissolve nitrophenols. [2]
Acetonitrile	Moderate	Polar aprotic solvent, commonly used for nitrophenol analysis. [2]
Dichloromethane (DCM)	Low to Moderate	Less polar than the other solvents listed, may have limited solvating power for this compound.
Water	Low	The single experimental data point suggests limited aqueous solubility. [1]

Stability Profile

Specific stability data for **5-Morpholino-2-nitrophenol**, including degradation pathways and kinetics, is not currently available in the literature. However, the stability of nitrophenol-containing compounds is known to be influenced by factors such as pH, light, and temperature.

General Stability Considerations

- **pH:** The stability of phenolic compounds can be pH-dependent. In alkaline conditions, phenoxides are formed, which may be more susceptible to oxidation.
- **Light:** Many nitroaromatic compounds are susceptible to photodegradation. Exposure to UV or visible light could potentially lead to the degradation of **5-Morpholino-2-nitrophenol**.
- **Temperature:** Elevated temperatures can accelerate degradation reactions. For long-term storage, refrigeration or freezing is generally recommended for related compounds.
- **Oxidation:** The nitro group and the phenol ring can be susceptible to oxidation, especially in the presence of oxidizing agents or under harsh conditions.

Potential Degradation Pathways

While specific degradation products have not been identified for **5-Morpholino-2-nitrophenol**, potential degradation pathways for nitrophenols in general can involve:

- **Reduction of the nitro group:** The nitro group can be reduced to a nitroso, hydroxylamino, or amino group.
- **Oxidation of the phenol ring:** This can lead to ring-opening or the formation of polymeric products.
- **Photochemical reactions:** Light can induce various reactions, including rearrangements and cleavage of the molecule.

Experimental Protocols

The following sections detail standardized experimental procedures for determining the solubility and stability of a compound like **5-Morpholino-2-nitrophenol**.

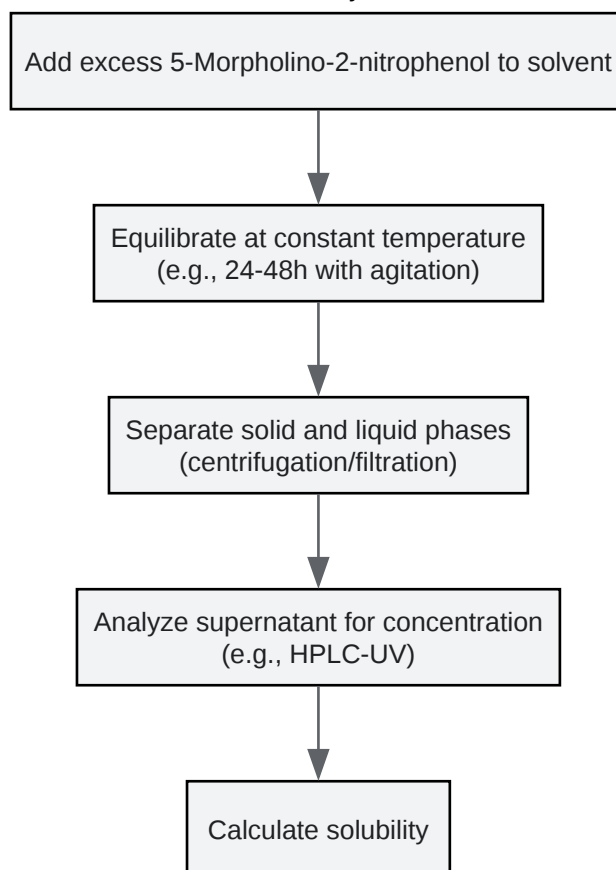
Solubility Determination

A common method for determining the solubility of a compound is the shake-flask method.

Methodology:

- Preparation of Saturated Solution: An excess amount of **5-Morpholino-2-nitrophenol** is added to a known volume of the desired solvent in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand, or is centrifuged/filtered, to separate the undissolved solid from the saturated solution.
- Quantification: The concentration of **5-Morpholino-2-nitrophenol** in the clear, saturated solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The solubility is expressed in units such as mg/mL or mol/L.

Workflow for Solubility Determination



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Workflow for Solubility Determination

Stability Testing

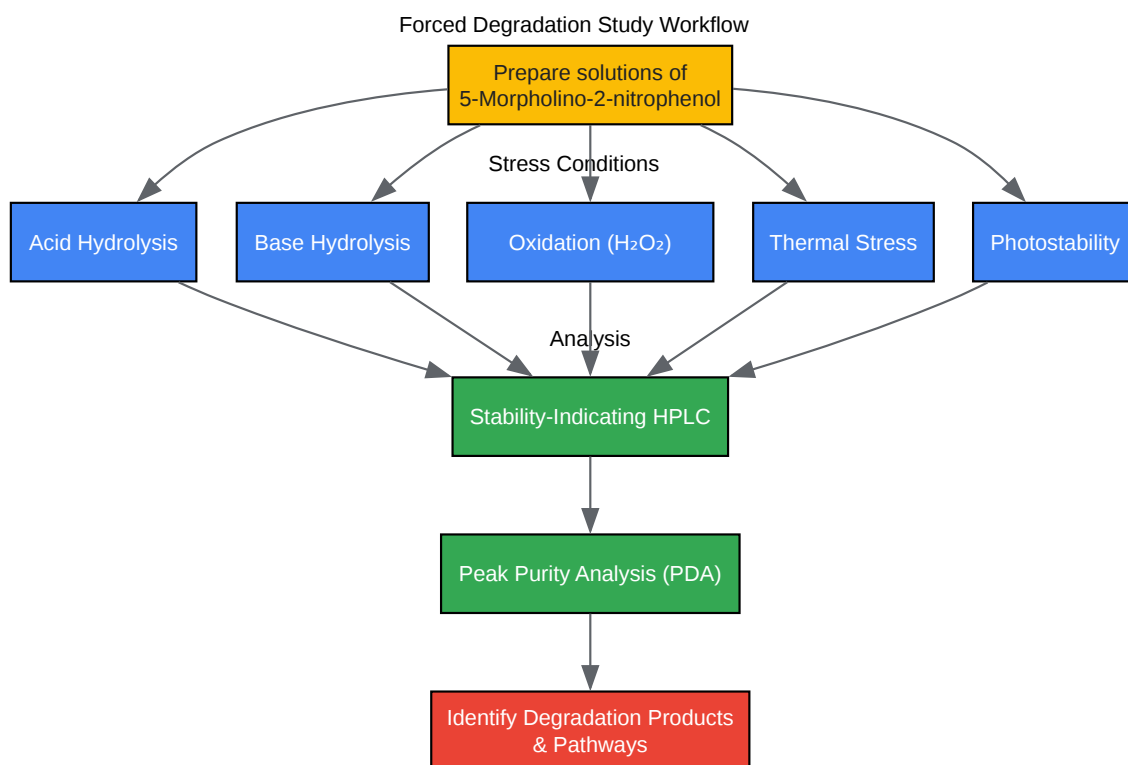
Stability studies are crucial to understand how the quality of a substance varies with time under the influence of environmental factors.

Forced Degradation (Stress Testing):

Forced degradation studies are conducted under harsher conditions than accelerated stability studies to identify potential degradation products and pathways.

Methodology:

- **Sample Preparation:** Prepare solutions of **5-Morpholino-2-nitrophenol** in an appropriate solvent.
- **Stress Conditions:** Expose the solutions to various stress conditions in parallel with a control sample stored under normal conditions.
 - **Acidic/Basic Hydrolysis:** Treat with HCl and NaOH solutions at room and elevated temperatures.
 - **Oxidative Degradation:** Treat with hydrogen peroxide solution.
 - **Thermal Degradation:** Expose the solid compound and solutions to elevated temperatures.
 - **Photostability:** Expose the solid compound and solutions to UV and visible light.
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Analysis:** Analyze the samples using a stability-indicating analytical method (e.g., HPLC) to separate the parent compound from any degradation products.
- **Peak Purity Analysis:** Use a photodiode array (PDA) detector to assess the peak purity of the parent compound and detect any co-eluting impurities.



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Forced Degradation Study Workflow

Analytical Methods for Quantification

High-Performance Liquid Chromatography (HPLC) is a suitable technique for the quantification of **5-Morpholino-2-nitrophenol** and its potential degradation products.

HPLC Method Parameters (Hypothetical)

The following are suggested starting parameters for method development, based on methods for similar nitrophenol compounds.

Parameter	Suggested Condition
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Gradient of acetonitrile and water (with 0.1% formic acid or other suitable modifier)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV-Vis at a wavelength of maximum absorbance (to be determined experimentally)
Injection Volume	10 µL

Conclusion

While specific experimental data on the solubility and stability of **5-Morpholino-2-nitrophenol** is scarce, this technical guide provides a framework for researchers based on the known properties of the compound and the broader class of nitrophenols. It is predicted to have good solubility in polar organic solvents and may be susceptible to degradation under conditions of extreme pH, light, and temperature. The experimental protocols outlined herein offer a starting point for the systematic characterization of this compound's physicochemical properties. It is strongly recommended that researchers perform their own solubility and stability studies tailored to their specific experimental conditions and applications.

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References

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